

Personal protective equipment for handling Fak protac B5

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Compound of Interest

Compound Name: Fak protac B5

Cat. No.: B12405660

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Essential Safety and Handling Guide for FAK PROTAC B5

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **FAK PROTAC B5**. Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

FAK PROTAC B5 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Appropriate PPE is mandatory to prevent exposure.

Summary of Hazards:

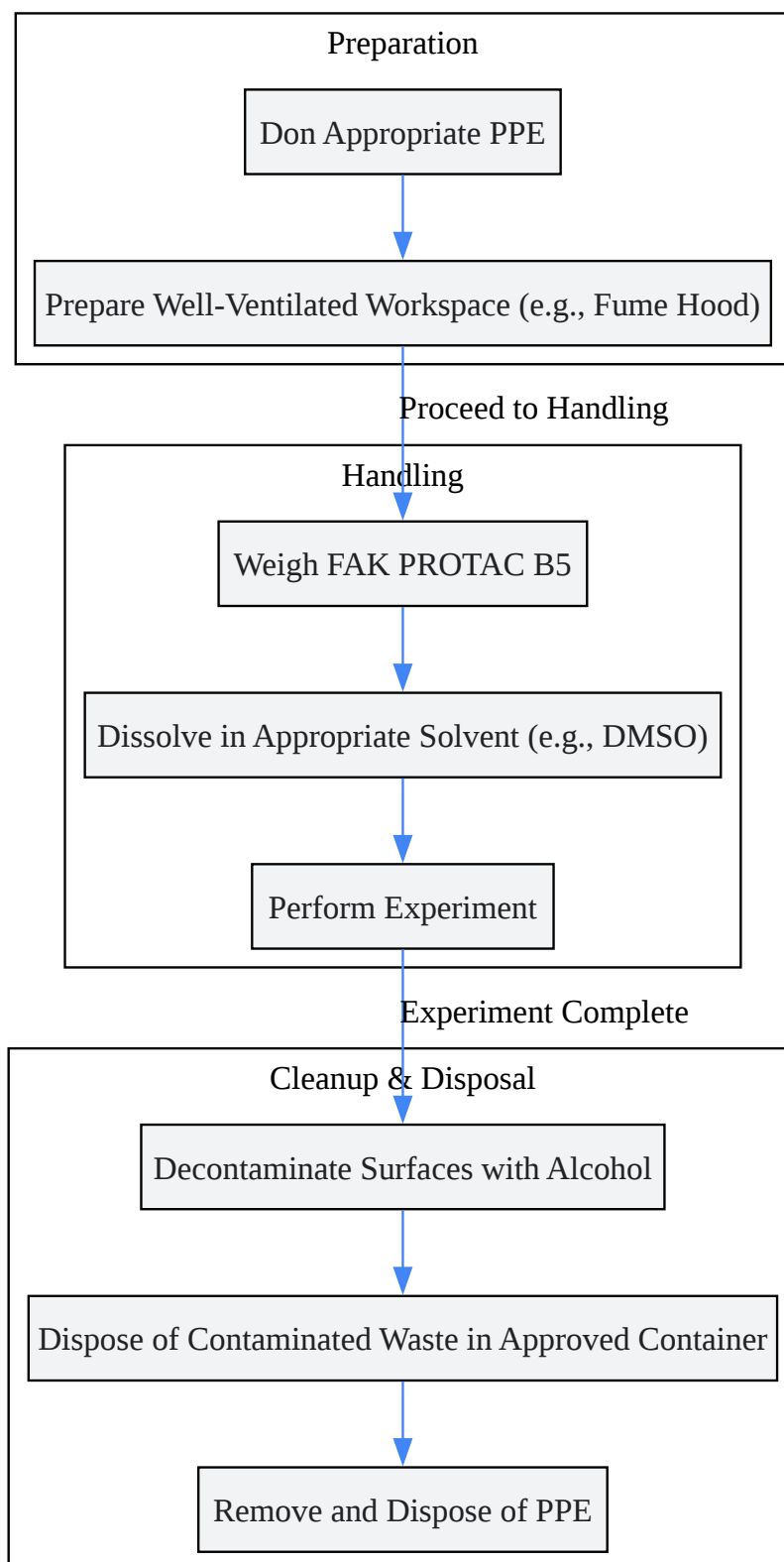
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Required Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side-shields or goggles	Protects eyes from splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact.
Skin and Body Protection	Laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for large quantities or when generating dust/aerosols.	Avoids inhalation of dust or aerosols.

Experimental Workflow for Handling FAK PROTAC B5

The following workflow outlines the standard operating procedure for safely handling **FAK PROTAC B5** from receipt to disposal.

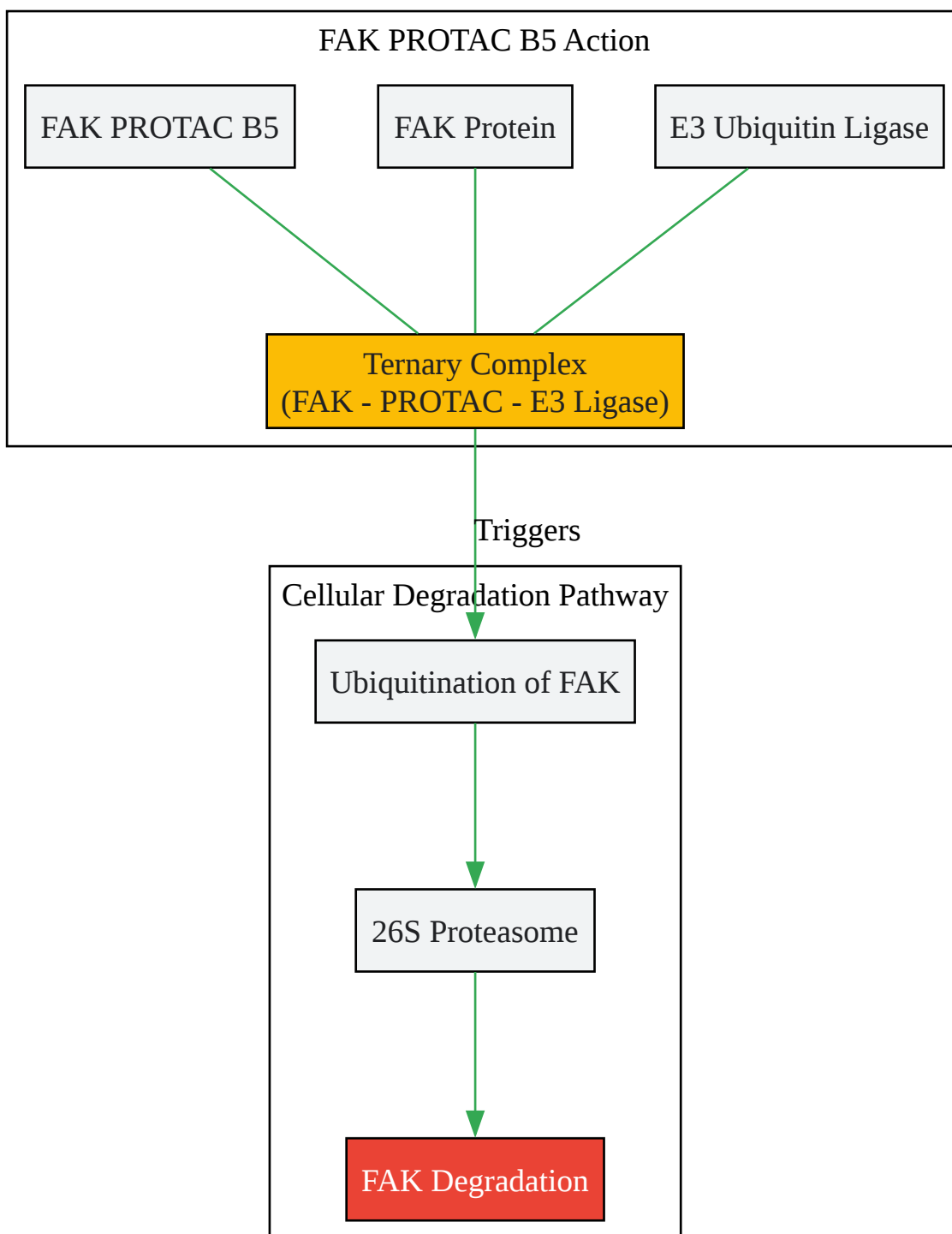


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Caption: Standard operational workflow for handling **FAK PROTAC B5**.

Mechanism of Action: PROTAC-Mediated FAK Degradation

FAK PROTAC B5 is a proteolysis-targeting chimera (PROTAC) designed to induce the degradation of Focal Adhesion Kinase (FAK).^{[2][3][4][5]} It functions by forming a ternary complex between FAK and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of FAK by the proteasome.^{[3][5]}



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Caption: Mechanism of FAK protein degradation mediated by **FAK PROTAC B5**.

Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician. [1]
Eye Contact	Remove contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Promptly call a physician. [1]
Inhalation	Immediately relocate self or casualty to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. [1]

In case of a spill, evacuate the area and ensure adequate ventilation. Use full personal protective equipment. Absorb spills with an inert liquid-binding material and decontaminate surfaces with alcohol.[\[1\]](#)

Storage and Disposal Plan

Storage:

- Store the solid compound at -20°C.
- Store solutions in DMSO at -80°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 2 weeks).[\[4\]](#)
- Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and ignition sources.[\[1\]](#)

Disposal: All waste materials, including empty containers, contaminated PPE, and unused product, must be disposed of in accordance with local, state, and federal regulations.

Disposal Protocol:

- Collect Waste: Segregate all **FAK PROTAC B5**-contaminated waste into a clearly labeled, sealed container.
- Consult EHS: Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.
- Approved Plant: Dispose of the contents and container at an approved waste disposal plant. [\[1\]](#)
- Avoid Environmental Release: Do not allow the product to enter drains or water courses. [\[1\]](#)

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